

Silver Chlorate: A Comprehensive Technical Guide on Crystal Structure and Properties

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Compound of Interest

Compound Name: Silver chlorate

Cat. No.: B1588454

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This technical guide provides an in-depth analysis of the crystal structure and physicochemical properties of **silver chlorate** (AgClO_3). The information presented is curated for researchers, scientists, and professionals in the field of drug development and materials science, offering a centralized resource for academic and industrial applications.

Crystal Structure

Silver chlorate is an inorganic compound that exhibits polymorphism, primarily existing in a tetragonal crystal system at ambient temperature. Upon heating, it undergoes a reversible first-order phase transition to a cubic crystal system.

Tetragonal Phase (Room Temperature)

At room temperature, **silver chlorate** crystallizes in a body-centered tetragonal lattice. The established space group is $I4/m$. The chlorate ion (ClO_3^-) has a trigonal pyramidal geometry.

Crystallographic Data (Tetragonal Phase)

Crystal System	Tetragonal
Space Group	I4/m
Molecules per Unit Cell (Z)	8
Unit Cell Volume	~579 Å ³ (at 23°C)[1]

Note: Detailed lattice parameters 'a' and 'c' and atomic coordinates are best obtained from the original crystallographic studies, such as Náray-Szabó and Pócza (1942).

In this structure, there are two distinct silver ion (Ag⁺) sites. One site features Ag⁺ in an 8-coordinate geometry with four shorter (2.62 Å) and four longer (2.75 Å) Ag-O bond lengths. The other site has Ag⁺ in a 4-coordinate geometry with Ag-O bond lengths of 2.41 Å. The chlorate ion has O-Cl bond lengths of approximately 1.51-1.52 Å.[2]

Cubic Phase (High Temperature)

Silver chlorate undergoes a phase transition to a primitive cubic structure at 139°C.[1]

Crystallographic Data (Cubic Phase)

Crystal System	Cubic
Bravais Lattice	Primitive
Phase Transition Temperature	139°C
Enthalpy of Transition	0.596 kcal/mol
Lattice Constant (a)	6.681 Å (at 145°C)[1]
Molecules per Unit Cell (Z)	4[1]

Physicochemical Properties

Silver chlorate is a white, crystalline solid that is a strong oxidizing agent. It is also light-sensitive and should be stored in dark containers.[3]

Physical Properties

Property	Value	Notes
Molar Mass	191.32 g/mol [4]	
Appearance	White crystalline solid[3]	Tetragonal prisms[1]
Melting Point	230°C[1][4]	
Decomposition Temperature	~270°C[1][5]	Decomposes into silver chloride and oxygen.
Density (Tetragonal)	4.43 g/cm ³ [3]	
Density (Cubic)	4.21 g/cm ³	

Solubility

Silver chlorate is moderately soluble in water, with its solubility increasing with temperature. It is also slightly soluble in ethanol.[3][5]

Solvent	Temperature (°C)	Solubility (g/100 mL)
Water	5	8.52
Water	15	10
Water	25	18.03
Water	35	23.74
Water	80	50
Ethanol	-	Sparingly soluble

Experimental Protocols

Synthesis of Silver Chlorate via Double Displacement

This protocol describes the most common laboratory synthesis of **silver chlorate** from silver nitrate and sodium chlorate, which relies on fractional recrystallization for purification.

Materials:

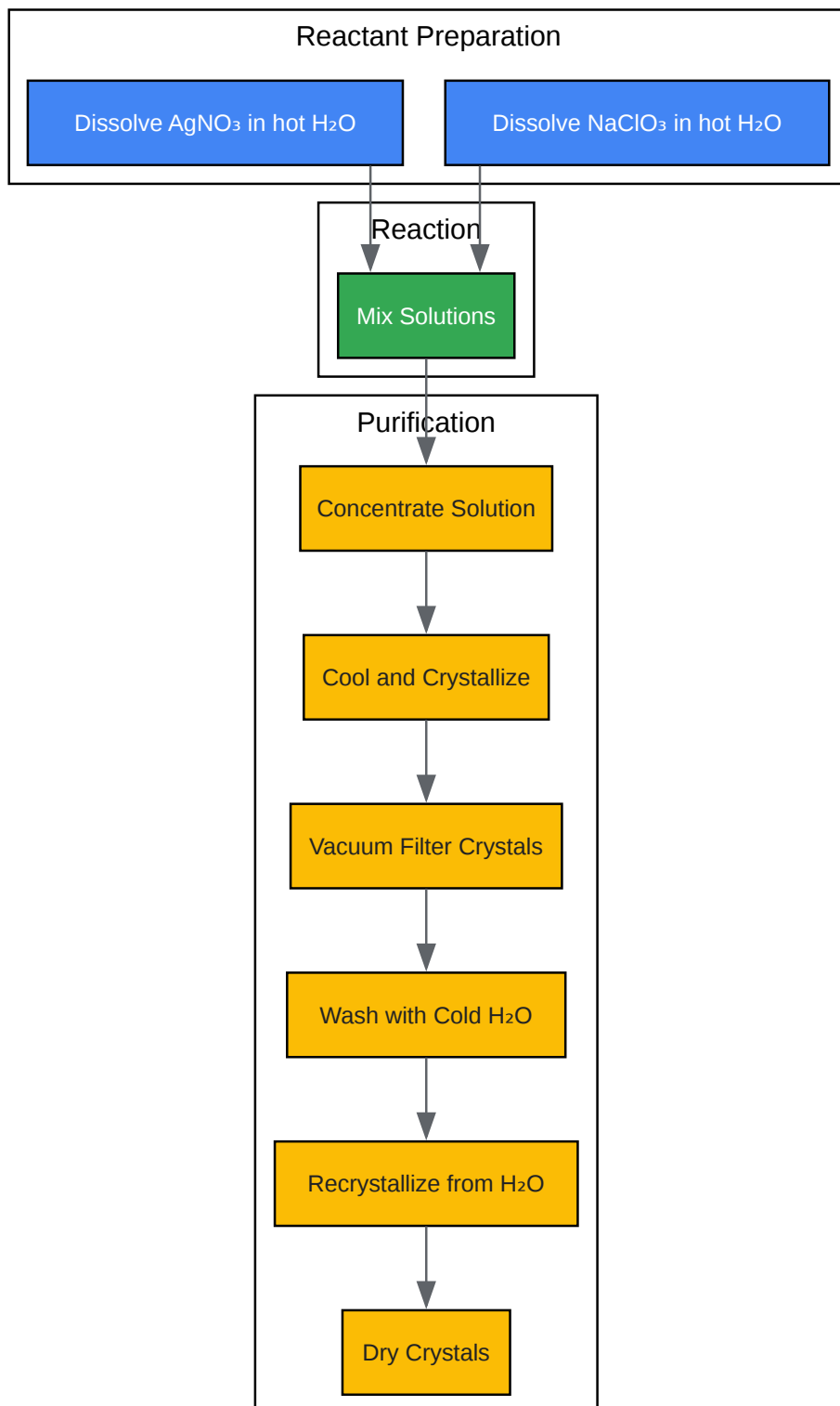
- Silver nitrate (AgNO_3)
- Sodium chlorate (NaClO_3)
- Distilled water
- Beakers
- Heating plate with magnetic stirrer
- Filtration apparatus (e.g., Büchner funnel)
- Crystallizing dish
- Ice bath

Procedure:

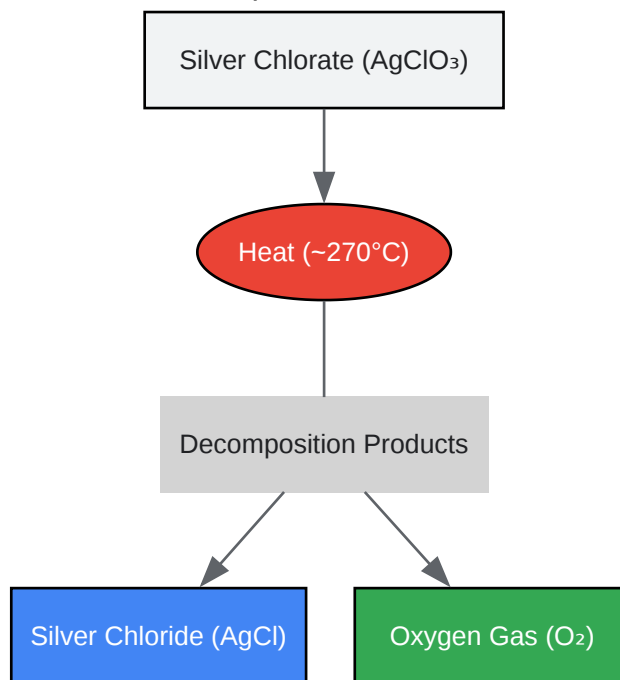
- Prepare concentrated aqueous solutions of silver nitrate and sodium chlorate in separate beakers by dissolving the salts in a minimum amount of hot distilled water.
- While stirring, add the sodium chlorate solution to the silver nitrate solution. The following reaction occurs: $\text{AgNO}_3(\text{aq}) + \text{NaClO}_3(\text{aq}) \rightarrow \text{AgClO}_3(\text{aq}) + \text{NaNO}_3(\text{aq})$
- Concentrate the resulting solution by heating to induce crystallization upon cooling.
- Cool the solution slowly to room temperature, followed by further cooling in an ice bath to maximize the crystallization of **silver chlorate**, which is less soluble than sodium nitrate at lower temperatures.
- Collect the **silver chlorate** crystals by vacuum filtration.
- Wash the crystals with a small amount of ice-cold distilled water to remove residual sodium nitrate.

- Recrystallize the crude **silver chlorate** from hot distilled water for higher purity. This involves dissolving the crystals in a minimum of hot water and allowing them to cool slowly.
- Dry the purified crystals in a desiccator, protected from light.

Synthesis of Silver Chlorate



Thermal Decomposition of Silver Chlorate



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